

Personal protective equipment for handling Lantadene C

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Compound of Interest

Compound Name: Lantadene C

Cat. No.: B1674487

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Essential Safety and Handling Guide for Lantadene C

This guide provides crucial safety, handling, and disposal protocols for **Lantadene C**, a pentacyclic triterpenoid compound derived from the Lantana camara plant. Researchers, scientists, and drug development professionals should adhere to these procedures to minimize exposure risks and ensure a safe laboratory environment. Lantadenes are known for their toxicity, primarily causing hepatotoxicity and photosensitivity in livestock.^{[1][2]}

Hazard Assessment and Physical Properties

Lantadene C is part of a family of toxic compounds and must be handled with care.^[2] While specific toxicity data for **Lantadene C** is limited, the known effects of related lantadenes necessitate stringent safety measures. The unripe berries of the Lantana camara plant are toxic to humans, and the **lantadene** class of compounds is responsible for liver damage in grazing animals.^{[3][4][5]} Ingestion of Lantana camara can lead to cholestasis (blockage of bile flow) and hepatotoxicity.^{[2][5]}

Quantitative Data on Lantadenes

Property	Data	Compound	Source
Molecular Formula	C35H54O5	Lantadene C	[6]
Molecular Weight	554.8 g/mol	Lantadene C	[6]
Appearance	Solid powder	Lantadene C	[6]
Melting Point	302 °C	Lantadene B	[1][3]
297 °C	Lantadene A	[1][4]	
Solubility	Soluble in DMSO	Lantadene C	[6]
Storage	Short-term: 0-4°C; Long-term: -20°C. Keep dry and dark.	Lantadene C	[6]
Acute Toxicity (Oral LD50)	60 mg/kg (sheep)	Partially purified lantadene powder	[2]
Acute Toxicity (IV LD50)	1-3 mg/kg (sheep)	Partially purified lantadene powder	[2]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Lantadene C** to prevent skin contact, inhalation, and eye exposure. General PPE guidelines for handling hazardous chemicals and pesticides should be strictly followed.[7][8]

- **Body Protection:** A lab coat is required. For procedures with a high risk of splashing, a chemical-resistant apron over the lab coat is recommended.[9]
- **Hand Protection:** Use chemical-resistant gloves, such as nitrile or neoprene rubber.[10] Latex gloves are not suitable as they offer insufficient protection.[10] Change gloves immediately if they become contaminated.
- **Eye and Face Protection:** Safety glasses with side shields are the minimum requirement. When handling the solid powder or creating solutions where splashing is possible, tightly fitting chemical splash goggles or a full-face shield must be worn.[8][9]

- Respiratory Protection: When handling the solid powder outside of a certified chemical fume hood or ventilated enclosure, a NIOSH-approved respirator with a particulate filter (at least P2) is required to prevent inhalation.[\[9\]](#)
- Footwear: Closed-toe shoes must be worn in the laboratory. For large-scale operations, chemical-resistant boots are advised.[\[10\]](#)

Safe Handling and Operational Protocol

Adherence to good industrial hygiene and safety practices is essential.[\[11\]](#)

- Preparation:
 - Before handling, ensure all necessary PPE is available and in good condition.
 - Designate a specific area for handling **Lantadene C**, preferably within a certified chemical fume hood or other ventilated enclosure.
 - Ensure an eyewash station and safety shower are accessible.
- Handling the Solid Compound:
 - Always handle solid **Lantadene C** within a fume hood to avoid inhaling the powder.
 - Use appropriate tools (spatulas, weigh boats) to handle the powder. Avoid creating dust.
 - After handling, decontaminate all surfaces and equipment thoroughly.
- Preparing Solutions:
 - When preparing solutions, add the solid **Lantadene C** to the solvent slowly to avoid splashing.
 - Perform all solution preparations within a fume hood.
- General Practices:
 - Do not eat, drink, or smoke in the laboratory area.[\[11\]](#)

- Wash hands thoroughly with soap and water immediately after handling the compound, before breaks, and at the end of the workday.^{[7][11]}
- Contaminated work clothing should not be allowed out of the workplace and should be washed separately from other laundry.^{[7][11]}

Spill and Emergency Procedures

- Minor Spill (Solid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, gently cover the spill with an absorbent material to avoid generating dust.
 - Carefully scoop the material into a labeled hazardous waste container.
 - Clean the spill area with a suitable decontamination solution.
- Minor Spill (Liquid):
 - Alert personnel in the immediate area.
 - Wearing appropriate PPE, cover the spill with a chemical absorbent material.
 - Collect the absorbed material into a labeled hazardous waste container.
 - Decontaminate the spill area.
- Major Spill:
 - Evacuate the area immediately.
 - Alert your institution's emergency response team.
 - Prevent entry into the affected area.
- Exposure Procedures:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15-20 minutes. Remove contaminated clothing.[\[7\]](#)[\[12\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open.[\[12\]](#) Seek immediate medical attention.
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[11\]](#)
- Ingestion: Do NOT induce vomiting. Seek immediate medical attention and show the Safety Data Sheet to the medical personnel.[\[11\]](#)

Waste Disposal Plan

All waste containing **Lantadene C**, including contaminated PPE, absorbent materials, and empty containers, must be treated as hazardous waste.

- Collection: Collect all **Lantadene C** waste in clearly labeled, sealed, and appropriate hazardous waste containers.
- Storage: Store waste containers in a designated, secure area away from incompatible materials.
- Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office, following all local, state, and federal regulations.[\[13\]](#) Do not dispose of **Lantadene C** down the drain or in regular trash.

Workflow for Safe Handling of Lantadene C

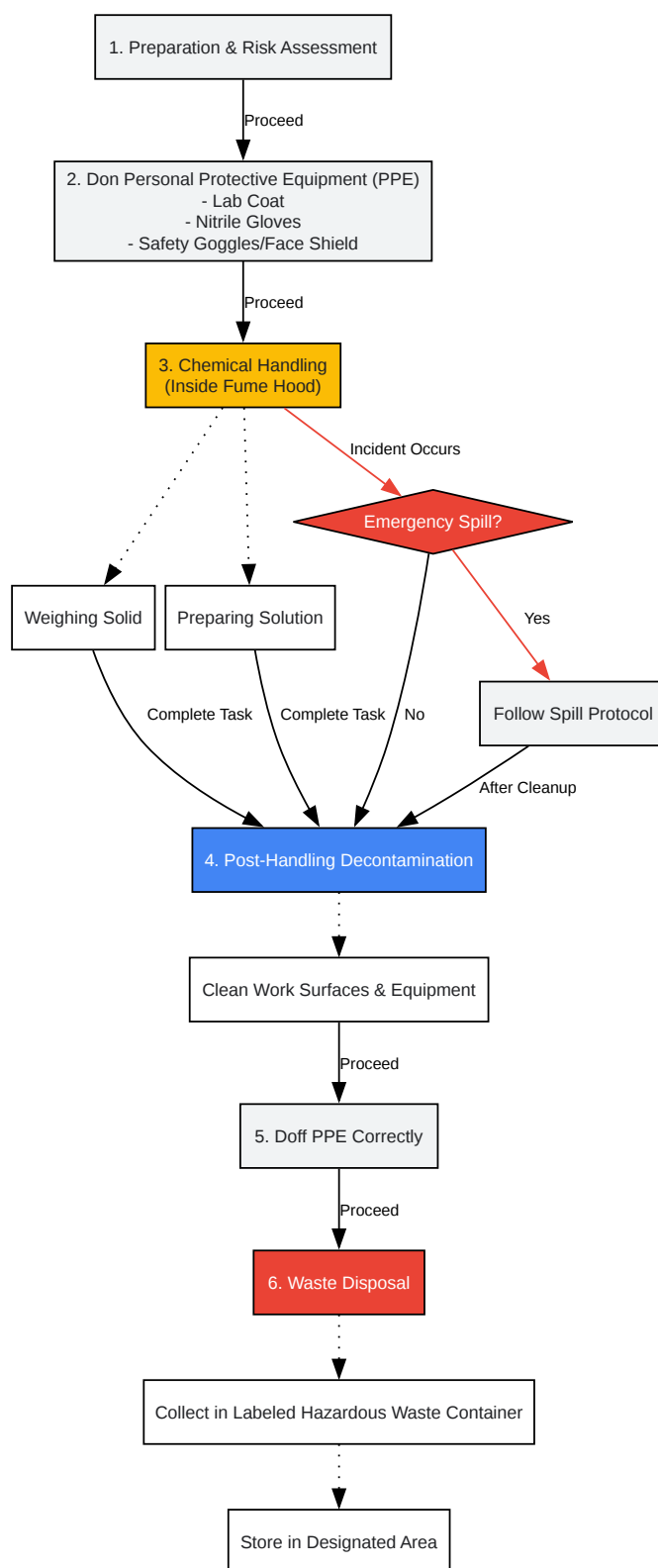


Diagram 1: Safe Handling Workflow for Lantadene C

[Click to download full resolution via product page](#)Caption: Diagram 1: Safe Handling Workflow for **Lantadene C**.

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